

molecular structure of 4-Isopropyl-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Isopropyl-2-nitroaniline**

Cat. No.: **B181355**

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure of **4-Isopropyl-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular structure, properties, and analytical characterization of **4-Isopropyl-2-nitroaniline** (CAS No: 63649-64-9). As a substituted nitroaromatic amine, this compound possesses distinct structural features amenable to detailed spectroscopic analysis. This document synthesizes data from nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and infrared (IR) spectroscopy to build a complete portrait of the molecule. We present a validated synthetic protocol, a thorough interpretation of spectroscopic data, and essential safety information. The causality behind experimental choices and the self-validating nature of the combined analytical data are emphasized to provide field-proven insights for professionals in chemical research and development.

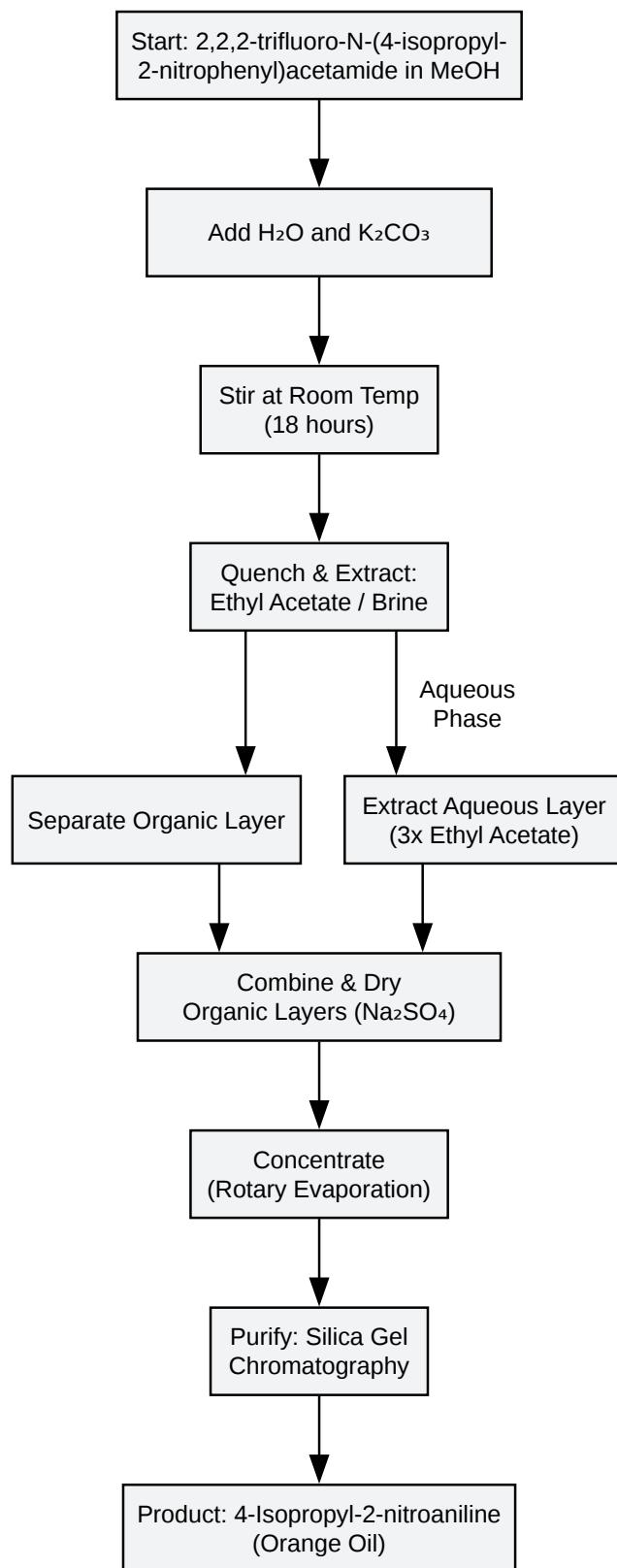
Introduction and Physicochemical Profile

4-Isopropyl-2-nitroaniline is a member of the substituted aniline family, characterized by an amino group (-NH₂), a nitro group (-NO₂), and an isopropyl group attached to a benzene ring. [1] The interplay between the electron-donating amino group and the electron-withdrawing nitro group creates a unique electronic environment that influences the molecule's chemical reactivity and spectroscopic properties.[2] This guide serves as an authoritative resource, detailing the molecular architecture and the analytical methodologies required for its unambiguous identification.

The fundamental properties of **4-Isopropyl-2-nitroaniline** are summarized in the table below.

Property	Value	Source(s)
CAS Number	63649-64-9	[3] [4] [5]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[3] [4] [6]
Molecular Weight	180.20 g/mol	[4]
IUPAC Name	4-(propan-2-yl)-2-nitroaniline	[6]
Appearance	Orange oil or liquid/solid	[4] [5]
Boiling Point	142-144 °C @ 0.4 mmHg	[5]
Flash Point	133.5 °C	[5]

Below is a 2D representation of the molecular structure, generated using the IUPAC name.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Substituted aniline: Significance and symbolism [wisdomlib.org]
- 2. benchchem.com [benchchem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 4-ISOPROPYL-2-NITROANILINE synthesis - chemicalbook [chemicalbook.com]
- 5. Page loading... [guidechem.com]
- 6. 4-Isopropyl-2-nitroaniline | C9H12N2O2 | CID 2736696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [molecular structure of 4-Isopropyl-2-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b181355#molecular-structure-of-4-isopropyl-2-nitroaniline>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com